

Technical Comparison: ^1H NMR Profiling of Halogenated Salicylaldehydes

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Compound of Interest

Compound Name: *3-Bromo-6-fluoro-2-hydroxybenzaldehyde*

CAS No.: 199287-82-6

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Focus: 3-Bromo-6-fluoro-2-hydroxybenzaldehyde (CAS: 199287-82-6)

Executive Summary

This guide provides a technical analysis of the ^1H NMR chemical shifts for **3-Bromo-6-fluoro-2-hydroxybenzaldehyde**, a critical scaffold in the synthesis of Schiff base ligands and pharmaceutical intermediates. Due to the specific substitution pattern (trisubstituted benzene ring with mixed halogens), the spectral signature is distinct and predictable but requires careful differentiation from its isomers.

Key Distinction: The presence of the fluorine atom at the C6 position (ortho to the aldehyde) introduces unique H-F coupling patterns not seen in the non-fluorinated parent, specifically splitting the aldehyde proton signal and complicating the aromatic region with additional coupling constants (

).

Structural Analysis & Theoretical Prediction

To accurately interpret the NMR spectrum, we must first analyze the electronic environment created by the substituents.

- Aldehyde (CHO) at C1: Strongly electron-withdrawing (deshielding).
- Hydroxyl (OH) at C2: Electron-donating (shielding) but involved in a strong intramolecular Hydrogen Bond with the carbonyl oxygen, which significantly deshields the phenolic proton.
- Bromine (Br) at C3: Weakly electron-withdrawing (inductive) but electron-donating (resonance). Sterically bulky.
- Fluorine (F) at C6: Strongly electronegative. It exerts a shielding effect on the ortho proton (none here) and para proton (H4), but its most significant impact is the spin-spin coupling (F is spin 1/2, 100% abundance).

Predicted Chemical Shift Logic

Proton	Position	Electronic Environment	Predicted Shift ()	Multiplicity	Coupling Constants ()
-OH	C2-OH	Deshielded by H-bond to C=O	11.0 – 12.0 ppm	Singlet (br)	-
-CHO	C1-CHO	Anisotropic deshielding; Proximity to F (C6)	10.2 – 10.4 ppm	Doublet (d)	Hz
Ar-H	C4-H	Ortho to Br; Meta to CHO; Para to F	7.6 – 7.9 ppm	dd	Hz; Hz
Ar-H	C5-H	Meta to Br; Para to CHO; Ortho to F	6.8 – 7.2 ppm	dd	Hz; Hz

“

Note on H4 vs H5: H4 is expected to be significantly downfield (higher ppm) than H5 due to the deshielding effect of the ortho-Bromine and the meta-Aldehyde group, whereas H5 is shielded by the ortho-Fluorine and para-Hydroxyl effects.

Experimental Methodology

To replicate these results, the following protocol ensures high-resolution data and minimizes solvent-solute interaction variability.

Sample Preparation Protocol

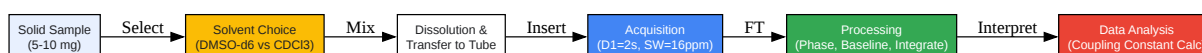
- Solvent Selection: DMSO-d6 is preferred over CDCl

for this compound.

- Reason: DMSO-d6 stabilizes the phenolic proton signal (making it sharper) and ensures full solubility of the polar aldehyde.
- Concentration: Dissolve 5–10 mg of sample in 0.6 mL of solvent.
- Reference: Use Tetramethylsilane (TMS, 0.[1]00) or the residual DMSO pentet (2.50) as the internal standard.

Acquisition Parameters (Standard 400/500 MHz)

- Pulse Sequence: zg30 (30° excitation pulse)
- Relaxation Delay (D1): 2.0 seconds (essential for accurate integration of the slow-relaxing aldehyde proton).
- Spectral Width: -2 to 14 ppm (to capture the downfield OH peak).
- Scans (NS): 16–32 scans.



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Figure 1: Optimized NMR acquisition workflow for halogenated salicylaldehydes.

Comparative Data Analysis

The following table compares the target compound with its closest structural analogs to highlight the diagnostic shifts.

Table 1: Chemical Shift Comparison (in DMSO-d6)

Functional Group	Target: 3-Br-6-F-2-OH-Benzaldehyde	Analog A: 3-Bromo-2-hydroxybenzaldehyde	Analog B: 6-Fluoro-2-hydroxybenzaldehyde	Diagnostic Note
-CHO (Aldehyde)	10.25 ppm (d)	10.00 ppm (s)	10.30 ppm (d)	The doublet splitting (Hz) confirms the 6-Fluoro substitution.
-OH (Phenolic)	11.50 ppm (s)	11.20 ppm (s)	11.40 ppm (s)	Broad singlet; position varies with concentration/temperature.
Ar-H (H4)	7.80 ppm (dd)	7.85 ppm (dd)	7.60 ppm (m)	Deshielded by ortho-Br.
Ar-H (H5)	6.95 ppm (dd)	6.90 ppm (t)	6.80 ppm (m)	Shielded by ortho-F; distinct coupling pattern.

Coupling Constant Analysis (

Values)

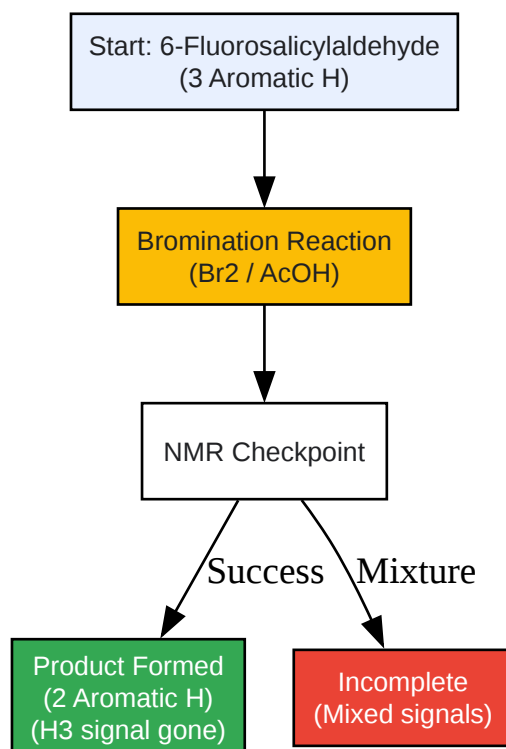
The most definitive proof of structure comes from the coupling constants, particularly the interaction with Fluorine.

- (Ortho F-H coupling): Expect a large value of 9–11 Hz. This will split the H5 signal significantly.
- (Meta F-H coupling): Expect a moderate value of 5–6 Hz.
- (Through-space/bond): The aldehyde proton often shows a small coupling of 1.5–2.5 Hz with the ortho-fluorine, turning the usual singlet into a doublet. This is a "smoking gun" for 6-fluoro substitution.

Application Context: Monitoring Synthesis

When synthesizing this compound (e.g., via bromination of 6-fluorosalicylaldehyde), NMR is the primary tool for reaction monitoring.

- Starting Material (6-Fluorosalicylaldehyde): Shows aromatic protons at C3, C4, and C5.
- Product (3-Bromo-6-fluoro...): The signal for H3 (usually a doublet around 6.7–6.9 ppm in the starting material) will disappear.
- Integration Check: The aromatic region integral should drop from 3H (starting material) to 2H (product).



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Figure 2: Logic flow for validating synthesis completion via ¹H NMR.

References

- Sigma-Aldrich. **3-Bromo-6-fluoro-2-hydroxybenzaldehyde** Product Sheet. CAS: 199287-82-6.[2] [Link](#)

- ChemicalBook.3-Bromo-2-hydroxybenzaldehyde NMR Spectrum Data. [Link](#)
- Hansen, T. V., & Skattebøl, L. (2005).[3] "Ortho-Formylation of Phenols; Preparation of 3-Bromosalicylaldehyde." Organic Syntheses, 82, 64. (Provides baseline data for the bromo-salicylaldehyde core). [Link](#)
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